

Application Notes and Protocols for Perfluoro-2-methyl-2-pentene

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Compound of Interest

Compound Name: **Perfluoro-2-methyl-2-pentene**

Cat. No.: **B072772**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **Perfluoro-2-methyl-2-pentene** (CAS No. 1584-03-8). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Perfluoro-2-methyl-2-pentene is a highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#) It is essential to be aware of its physical and chemical properties to handle it safely.

Property	Value
Molecular Formula	C6F12 [2] [3] [4]
Molecular Weight	300.04 g/mol [2]
Appearance	Colorless liquid [5]
Boiling Point	53-61 °C [6] [7]
Melting Point	48-50 °C [7]
Density	1.622 g/mL at 25 °C [6] [7]
Synonyms	Dodecafluoro-2-methyl-2-pentene [1] [3]

Safety and Hazards

GHS Classification: Highly Flammable liquid and vapor (Category 2).[\[2\]](#)

Hazard Statements:

- H225: Highly flammable liquid and vapor.[\[2\]](#)

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[1\]](#)[\[2\]](#)
- P233: Keep container tightly closed.[\[1\]](#)[\[2\]](#)
- P240: Ground/bond container and receiving equipment.[\[1\]](#)[\[2\]](#)
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[\[1\]](#)[\[2\]](#)
- P242: Use only non-sparking tools.[\[1\]](#)[\[2\]](#)
- P243: Take precautionary measures against static discharge.[\[1\]](#)[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[2\]](#)
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[2\]](#)
- P370+P378: In case of fire: Use appropriate media to extinguish.[\[2\]](#)
- P403+P235: Store in a well-ventilated place. Keep cool.[\[2\]](#)
- P501: Dispose of contents/container in accordance with local regulations.[\[2\]](#)

Incompatible Materials: Strong oxidizing agents.[\[1\]](#)

Experimental Protocols

3.1. Handling Protocol

- Ventilation: Always handle **Perfluoro-2-methyl-2-pentene** in a well-ventilated area, preferably in a chemical fume hood.[1]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
 - Hand Protection: Wear appropriate chemical-resistant gloves.
 - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure. [1]
- Grounding: To avoid ignition of vapors by static electricity discharge, all metal parts of the equipment must be grounded.[1]
- Tools: Use only non-sparking tools.[1]
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[1]
- Dispensing: When transferring, bond and ground containers to prevent static discharge.
- Hygiene: Do not eat, drink, or smoke when using this product.[8] Always wash hands after handling.[8]

3.2. Storage Protocol

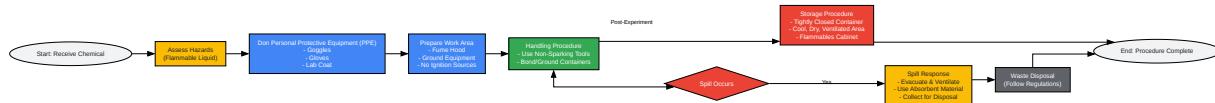
- Container: Keep the container tightly closed in a dry and well-ventilated place.[1]
- Location: Store in a designated flammables area.[1]
- Temperature: Keep in a cool place.[1]
- Incompatibilities: Store away from strong oxidizing agents.[1]
- Pressure Buildup: For low boiling point substances, storage in sealed containers may lead to pressure buildup. Check for bulging containers and vent periodically if necessary.

3.3. Spill and Disposal Protocol

- Spill Response:
 - Remove all sources of ignition.[[1](#)]
 - Ventilate the area of the spill.
 - Use spark-proof tools and explosion-proof equipment.[[1](#)]
 - Absorb the spill with inert absorbent material (e.g., sand, silica gel).[[1](#)]
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[[1](#)]
- Disposal: Dispose of the waste material in accordance with licensed collector's sorting instructions and local regulations.

Visualization

The following diagram illustrates the logical workflow for the safe handling and storage of **Perfluoro-2-methyl-2-pentene**.



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